

AEG-41174 Technical and Development Profile

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Compound Focus: AEG-41174

Cat. No.: S547868

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The table below summarizes the available technical and development information for **AEG-41174**:

Profile Aspect	Details
Molecular Formula	$C_{18}H_{18}N_4O$ [1]
Molecular Weight	306.36 g/mol [1]
Mechanism of Action	Non-adenosine triphosphate competitive tyrosine kinase inhibitor [1]
Primary Targets	Janus kinase 2 (JAK2), Bcr-Abl [1]
Indication	Hematological malignancies (in clinical trials) [1]
Clinical Status	Phase 1 (as of search results) [1]
Solubility	Soluble in DMSO; not soluble in water [1]

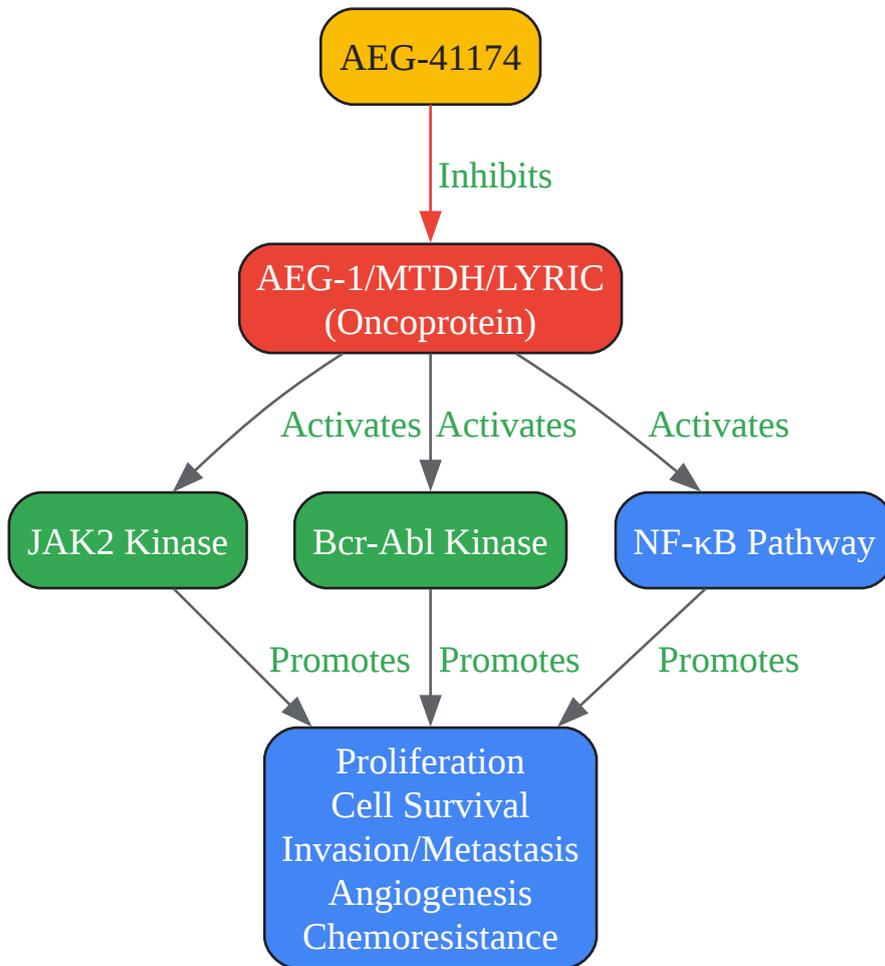
General Phase 1 Clinical Trial Framework

Since specific protocols for **AEG-41174** are not available in the search results, the following table outlines the standard design of a Phase 1 oncology trial, which provides context for how the **AEG-41174** trial is likely structured [2] [3]:

Trial Element	Typical Design in Oncology Phase 1 Trials
Primary Objective	Evaluate safety, toxicity, and determine the Maximum Tolerated Dose (MTD) [2].
Primary Endpoints	Incidence of Dose-Limiting Toxicities (DLTs), MTD [2].
Secondary/Exploratory Endpoints	Preliminary signs of efficacy, pharmacokinetics (PK) [2].
Study Population	Patients with the disease (e.g., specific cancer type) [2] [3].
Sample Size	12-20 subjects [2] to 20-100 participants [3].
Number of Sites	Typically 1-5 specialized sites [2].
Duration	Several months to a year (e.g., 6-10 months enrollment) [2] [3].

AEG-41174 Signaling Pathway

The diagram below illustrates the known signaling pathways and biological role of its target protein, AEG-1/MTDH/LYRIC, which **AEG-41174** is designed to inhibit [1] [4].



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References

1. Buy AEG - 41174 | >98% [smolecule.com]
2. : Frequently Asked Questions - Sofpromed Phase 1 Clinical Trials [sofpromed.com]
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